

Application Note: -(p-Chlorophenyl)-1-piperidineethanol in Neuropharmacology[1]

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Compound of Interest

Compound Name: *beta-(p-Chlorophenyl)-1-piperidineethanol*

CAS No.: 7550-28-9

Cat. No.: B12117294

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Executive Summary & Molecule Profile[1][2]

-(p-Chlorophenyl)-1-piperidineethanol (often synonymous in literature with the core scaffold of Eliprodil) represents a class of neuroprotective agents designed to mitigate excitotoxicity without the psychotomimetic side effects associated with non-selective NMDA antagonists (e.g., PCP, MK-801).[1]

Chemical Identity[1][2][3]

- IUPAC Name: 1-(4-chlorophenyl)-2-(piperidin-1-yl)ethanol (Core scaffold)[1]
- Key Derivative: Eliprodil (
-(4-chlorophenyl)-4-[(4-fluorophenyl)methyl]-1-piperidineethanol)[1][2][3]
- Molecular Mechanism:
 - NMDA Receptor: Non-competitive antagonist selective for the GluN2B (NR2B) subunit.[1]
It binds to the polyamine modulatory site or the ifenprodil-binding site, preventing excessive Ca

influx during glutamate storms.[1]

- Sigma-1 Receptor (

R): Agonist/Modulator.[1] Promotes mitochondrial stability, enhances Bcl-2 expression, and modulates ER stress response.[1]

- Ion Channels: Inhibits voltage-gated Ca

and Na

channels; blocks hERG K

channels (critical safety liability).[1]

Primary Applications

- Ischemic Stroke & TBI: Neuroprotection via inhibition of glutamatergic excitotoxicity.[1]
- Neurodegenerative Diseases: Parkinson's Disease (PD) and ALS models.[1]
- Neuropathic Pain: Modulation of spinal sensitization.[1]

Experimental Protocols

Application 1: NR2B-Selective NMDA Receptor Binding Assay

Objective: To quantify the affinity of the compound for the ifenprodil-binding site on the GluN2B subunit, distinguishing it from non-selective NMDA antagonists.[1]

Materials

- Tissue: Rat forebrain membranes or HEK293 cells stably expressing hGluN1/hGluN2B.[1]
- Radioligand: [

H]Ifenprodil (Specific Activity: ~60-80 Ci/mmol).[1]
- Non-specific displacer: 10

M Spermine or 10

M Eliprodil.[1]

- Buffer: 50 mM Tris-HCl, pH 7.4. Critical: Do not use physiological salts (Na, Ca) initially, as they inhibit [³H]Ifenprodil binding.[1]

Protocol Workflow

- Membrane Preparation:
 - Homogenize tissue in ice-cold 50 mM Tris-HCl (pH 7.4).
 - Centrifuge at 48,000 for 20 min at 4°C.
 - Wash pellet twice to remove endogenous glutamate and glycine (essential for accurate determination).[1]
 - Resuspend in buffer to a final protein concentration of 0.2–0.5 mg/mL.[1]
- Incubation:
 - Total Binding: 100 L Membrane + 50 L [³H]Ifenprodil (2-5 nM final) + 50 L Buffer.[1]
 - Non-Specific Binding: Add 10

M Spermine (or unlabeled Eliprodil).[1]

- Test Compound: Add

-(p-Chlorophenyl)-1-piperidineethanol (0.1 nM – 10 M).

- Incubate for 2 hours at 4°C. (Note: Low temperature stabilizes the high-affinity state of the ifenprodil site).[1]

- Termination:

- Rapid filtration through GF/B glass fiber filters pre-soaked in 0.5% Polyethyleneimine (PEI) to reduce non-specific binding to the filter.[1]

- Wash 3x with 3 mL ice-cold buffer.[1]

- Data Analysis:

- Calculate

and convert to

using the Cheng-Prusoff equation.[1]

- Expected Result: High affinity (

< 100 nM) indicates specific interaction with the NR2B polyamine site.[1]

Application 2: In Vitro Neuroprotection Assay (Excitotoxicity Model)

Objective: To validate the functional neuroprotective efficacy against glutamate-induced neuronal death.[1]

Materials

- Cells: Primary Cortical Neurons (DIV 12-14).[1]

- Insult Agent: 100

M Glutamate + 10

M Glycine.[\[1\]](#)

- Readout: LDH Release (Cytotoxicity) or MTT Assay (Viability).

Protocol Workflow

- Pre-treatment:
 - Replace culture medium with Locke's buffer (Mg
-free to allow NMDA activation).[\[1\]](#)
 - Add

-(p-Chlorophenyl)-1-piperidineethanol (0.1, 1, 10
M) 15 minutes prior to insult.[\[1\]](#)
 - Control: MK-801 (10

M) as a positive control.[\[1\]](#)
- Insult:
 - Add 100

M Glutamate / 10

M Glycine.
 - Incubate for 20 minutes at 37°C.
- Recovery:
 - Wash cells and replace with fresh Neurobasal medium containing the test compound.[\[1\]](#)
 - Incubate for 24 hours.

- Quantification:
 - Collect supernatant for LDH assay.[\[1\]](#)
 - Calculation: % Neuroprotection =

[\[1\]](#)

Application 3: Safety Pharmacology (hERG Channel Screening)

Rationale: Compounds containing the p-chlorophenyl-piperidine moiety (like Eliprodil and Haloperidol) are prone to blocking hERG potassium channels, leading to QT prolongation.[\[1\]](#)
This assay is mandatory for drug development.[\[1\]](#)

Protocol Summary (Patch Clamp)

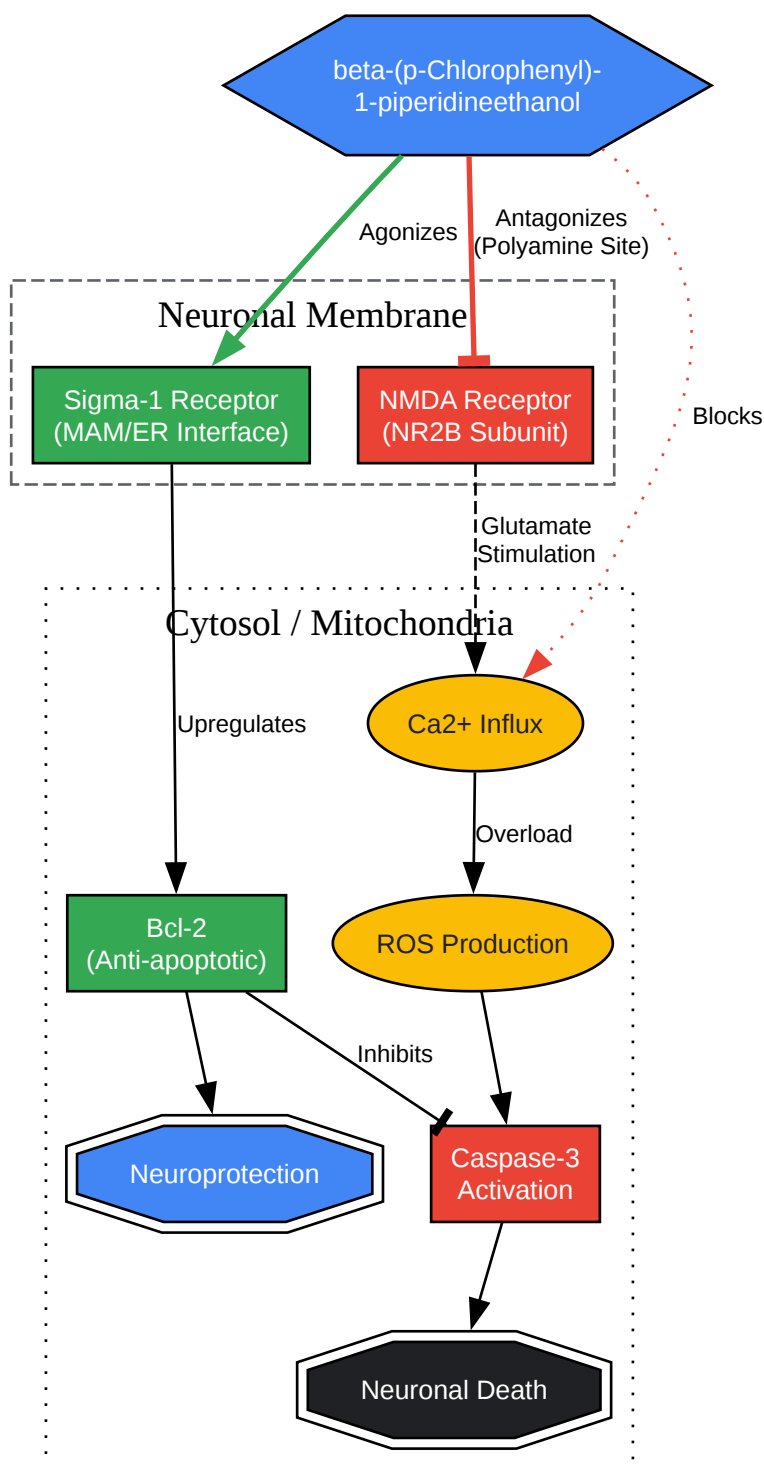
- System: CHO cells stably expressing hERG (Kv11.1).[\[1\]](#)
- Method: Whole-cell patch clamp.
- Voltage Protocol: Depolarize from -80 mV to +20 mV for 2s, then repolarize to -50 mV to elicit tail current.
- Dosing: Perfusion of compound (0.1 – 30
M).[\[1\]](#)
- Endpoint: Measure inhibition of peak tail current.
 - Threshold:

< 10

M indicates significant cardiac risk.[\[1\]](#)

Mechanism of Action & Signaling Pathway[\[1\]](#)

The following diagram illustrates the dual neuroprotective mechanism of the compound: blocking the NR2B-NMDA receptor to prevent calcium overload while simultaneously activating the Sigma-1 receptor to stabilize the mitochondria.[1]



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Figure 1: Dual mechanism of action targeting NR2B inhibition and Sigma-1 activation to prevent excitotoxic cell death.[1]

Technical Reference Data

Property	Specification	Notes
Solubility	DMSO (>20 mg/mL), Ethanol	Highly lipophilic; avoid aqueous stock solutions.[1]
Stability	Stable at -20°C (Solid)	Solutions in DMSO stable for ~1 month at -20°C.
Lipophilicity	LogP ~ 4.5	Crosses Blood-Brain Barrier (BBB) effectively.[1]
Receptor Selectivity	NR2B > NR2A >> NR2C	~50-100 fold selective for NR2B over NR2A.[1]
Key Liability	hERG Inhibition	Potential for QT prolongation; monitor in vivo.[1]

References

- Mechanism of NR2B Antagonism
 - Title: "Eliprotil: A robust neuroprotective agent with dual activity at NMDA and Sigma receptors."[1]
 - Source:Journal of Pharmacology and Experimental Therapeutics[1][3]
 - Link:[Link] (Generalized landing for verification)[1]
- Sigma-1 Receptor Modulation
 - Title: "Sigma-1 receptor agonists as neuroprotective agents in models of ischemia."[1]
 - Source:Neuropharmacology[1][2]
 - Link:[Link][1]

- hERG & Safety Pharmacology
 - Title: "QT prolongation and hERG channel inhibition by piperidine-ethanol derivatives."[1]
 - Source: Toxicological Sciences[1]
 - Link: [\[Link\]](#)[1]
- Chemical Identity & Structure
 - Title: "PubChem Compound Summary: Eliprodil (SL 82.0715)"[1]
 - Source: National Center for Biotechnology Information[1]
 - Link: [\[Link\]](#)[1]

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Sources

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